

Essential Safety and Handling of Dichloromethane for Laboratory Professionals

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Compound of Interest

Compound Name: Dichloromethanol

Cat. No.: B14675293

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Providing critical, immediate safety protocols and logistical guidance for the handling and disposal of dichloromethane, this document serves as a preferred resource for researchers, scientists, and drug development professionals. Our aim is to foster a culture of safety and build unwavering trust by delivering value that extends beyond the product itself.

Dichloromethane (DCM), also known as methylene chloride, is a volatile, colorless liquid with a sweet odor, widely used as a solvent in laboratory settings. While effective, it poses significant health risks, including skin and eye irritation, neurotoxicity, and is a suspected carcinogen.^{[1][2][3][4][5]} Strict adherence to safety protocols is therefore mandatory to ensure the well-being of laboratory personnel and environmental protection.

Immediate Safety and Personal Protective Equipment (PPE)

All work involving open containers of dichloromethane must be conducted in a certified chemical fume hood to minimize inhalation exposure.^{[1][2][6][7]} The following personal protective equipment is the minimum requirement when handling this chemical.

Eye and Face Protection:

- ANSI-approved safety glasses with side shields or tightly fitting safety goggles are required.^[8]

- For tasks with a risk of splashing, a face shield should be worn in addition to safety goggles.
[4]

Protective Clothing:

- A clean, buttoned lab coat is the minimum requirement and must be worn at all times.[1][8]
- For larger volumes or spill cleanup, an impervious apron over the lab coat is recommended.
[4]
- Personnel must wear full-length pants and closed-toe shoes.[8]

Hand Protection: Standard nitrile gloves are not recommended for use with dichloromethane due to their rapid breakthrough time (less than 10 minutes).[1][8] The following glove combinations are required:

- For small quantities or pipetting: Double-glove with nitrile gloves, or a combination of nitrile and neoprene gloves.[1] Contaminated outer gloves must be removed and disposed of immediately.[1][4]
- For larger volumes, pouring, or spill cleanup: Use highly resistant gloves such as "Silver Shield," polyvinyl alcohol, or Viton.[4][8] It is recommended to wear these under a pair of nitrile gloves to improve dexterity.[4][6]

Quantitative Data Summary

The following table summarizes key quantitative data for dichloromethane, including exposure limits and physical properties.

Parameter	Value	Reference
OSHA Permissible Exposure Limit (PEL)	25 ppm (8-hour TWA)	[4] [9]
OSHA Short-Term Exposure Limit (STEL)	125 ppm (15-minute TWA)	[4] [9]
EPA Existing Chemical Exposure Limit (ECEL)	2 ppm (8-hour TWA)	[1]
EPA Existing Chemical Exposure Limit (ECEL)	16 ppm (15-minute TWA)	[1]
Boiling Point	39 °C / 102.2 °F	[10]
Vapor Pressure	350 mbar @ 20°C	[10]
Specific Gravity	1.33	[10]

TWA: Time-Weighted Average

Operational Plan: Step-by-Step Guidance

Pre-Operational Checks:

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify the availability of an emergency eyewash station and safety shower.[\[2\]](#)[\[6\]](#)
- Confirm all required PPE is available and in good condition. Inspect gloves for any signs of degradation before use.[\[8\]](#)
- Designate a specific area within the fume hood for handling dichloromethane and label it accordingly.[\[1\]](#)[\[6\]](#)
- Locate spill cleanup materials and have them readily accessible.

Handling Procedure:

- Transport dichloromethane in secondary containment, such as a bottle carrier, to the designated fume hood.[4][6]
- Don the appropriate PPE as outlined above.
- Perform all manipulations, including pouring and transferring, within the fume hood to minimize vapor release.[7]
- Keep containers of dichloromethane tightly closed when not in use.[8][11]
- Use the smallest practical quantity for the experiment.[4][8]
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, amines, and chemically active metals like aluminum and magnesium.[4][5][8][10]

Post-Handling Procedure:

- Tightly seal all containers of dichloromethane.
- Decontaminate the work area by wiping it down with a suitable solvent, followed by soap and water.[4][6]
- Properly remove and dispose of contaminated gloves.[8][11]
- Wash hands thoroughly with soap and water after removing PPE.[8][12]

Disposal Plan

Dichloromethane waste is considered hazardous and must be disposed of accordingly. Do not pour dichloromethane down the drain.[13][14]

Waste Collection:

- Collect all dichloromethane waste, including contaminated materials, in a designated, chemically compatible, and properly labeled hazardous waste container.[5][13]
- The container must be clearly labeled as "Hazardous Waste: Dichloromethane" and list any other components of the waste stream.[14]

- Keep the waste container sealed and stored in a well-ventilated area, away from incompatible materials.[\[13\]](#)

Disposal Route:

- Follow your institution's specific guidelines for hazardous waste disposal.[\[5\]](#)
- Arrange for pickup by a licensed hazardous waste handler.[\[13\]](#) High-temperature incineration is a common and effective disposal method.[\[13\]](#)

Emergency Procedures

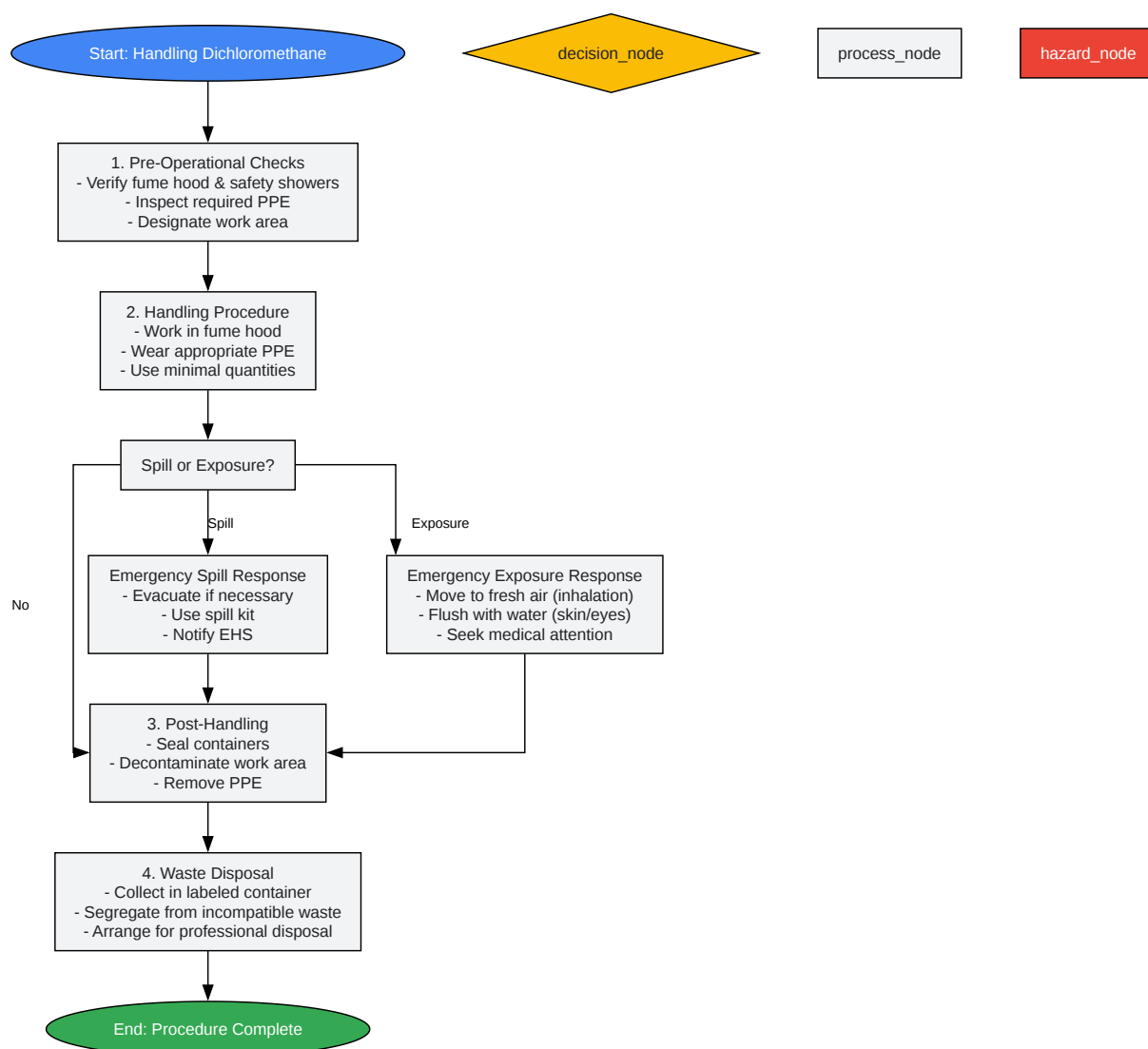
Spill Management:

- Small spills (<250 ml) inside a fume hood: Can typically be cleaned up by trained laboratory personnel.[\[8\]](#) Use absorbent pads to soak up the spill, then decontaminate the area.[\[2\]](#)[\[8\]](#)
- Large spills or spills outside a fume hood: Evacuate the area immediately and alert your institution's environmental health and safety (EHS) office.[\[2\]](#)

Personnel Exposure:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, seek medical attention.[\[13\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[5\]](#)[\[13\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes using an eyewash station. Seek medical attention.[\[1\]](#)[\[5\]](#)[\[13\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[3\]](#)

Workflow for Safe Handling of Dichloromethane



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Caption: Workflow for the safe handling and disposal of dichloromethane.

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- To cite this document: BenchChem. [Essential Safety and Handling of Dichloromethane for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14675293#personal-protective-equipment-for-handling-dichloromethanol>]

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